

Safeguarding Your Research: A Comprehensive Guide to Handling Cyclohexyl Nitrate

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Compound of Interest

Compound Name: Cyclohexyl nitrate

Cat. No.: B1605402

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **Cyclohexyl nitrate**, ensuring the protection of personnel and the integrity of your research.

Immediate Safety and Hazard Information

Cyclohexyl nitrate is a chemical compound that requires careful handling due to its potential health and safety risks. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] In the event of exposure, immediate action is critical.

Emergency Procedures

Exposure Type	Immediate Action
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. [1]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately. [1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **Cyclohexyl nitrate**. The following table outlines the required PPE to prevent exposure.

Protection Type	Specific Equipment	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and vapors.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber). A lab coat or chemical-resistant apron must be worn.	To prevent skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.	To avoid inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling and Storage

A systematic approach to handling and storing **Cyclohexyl nitrate** is crucial for maintaining a safe laboratory environment.

Handling Protocol

- **Preparation:** Before handling, ensure that a safety shower and eyewash station are readily accessible. Review the Safety Data Sheet (SDS) for **Cyclohexyl nitrate**.
- **Engineering Controls:** All work with **Cyclohexyl nitrate** should be conducted in a well-ventilated chemical fume hood.
- **Personal Protective Equipment:** Don the appropriate PPE as detailed in the table above.
- **Dispensing:** When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing. Use only non-sparking tools.

- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and reducing agents.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.

Disposal Plan

Proper disposal of **Cyclohexyl nitrate** and its contaminated waste is a critical step in the chemical's lifecycle to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification: **Cyclohexyl nitrate** waste should be considered hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container that is compatible with the chemical.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name.
- Disposal Request: Follow your institution's hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department for pickup and disposal. Do not dispose of **Cyclohexyl nitrate** down the drain or in regular trash.

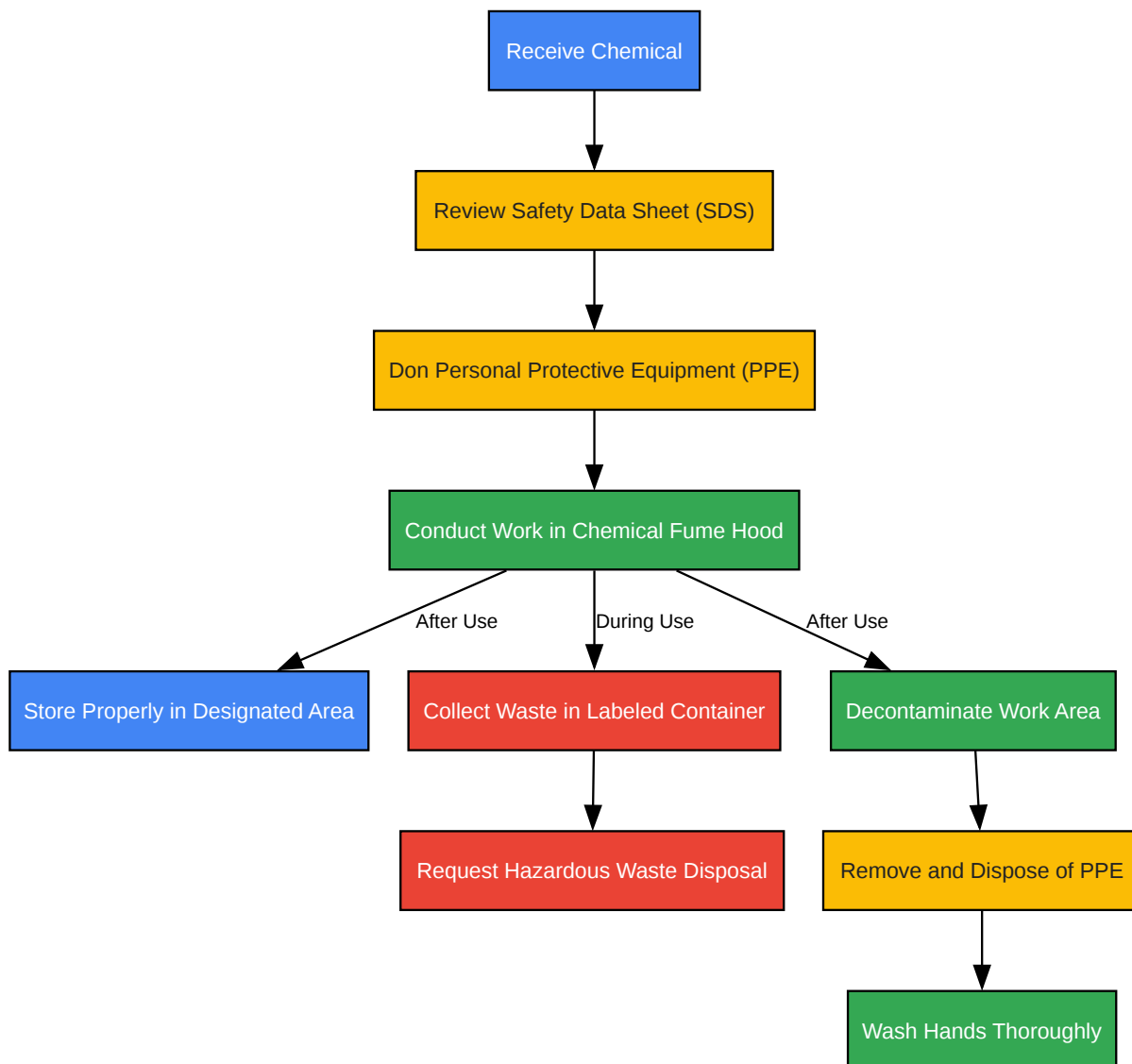
Quantitative Data

The following table summarizes key quantitative data for **Cyclohexyl nitrate**.

Property	Value
Molecular Formula	C ₆ H ₁₁ NO ₃ [2]
Molecular Weight	145.16 g/mol [2]
CAS Number	2108-66-9 [2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Cyclohexyl nitrate**, from receipt of the chemical to its final disposal.



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Caption: Workflow for the safe handling of **Cyclohexyl nitrate**.

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References

- 1. valsynthese.ch [valsynthese.ch]
- 2. Cyclohexyl nitrate | C₆H₁₁NO₃ | CID 75020 - PubChem [pubchem.ncbi.nlm.nih.gov]
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